

"physicochemical properties of thiodiglycol ethoxylates"

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Compound of Interest

Compound Name: Ethanol,2,2'-[oxybis(2,1-ethanediylthio)]bis-

CAS No.: 7426-02-0

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An In-depth Technical Guide to the Physicochemical Properties of Thiodiglycol Ethoxylates

Introduction: Bridging Functionality with Versatility

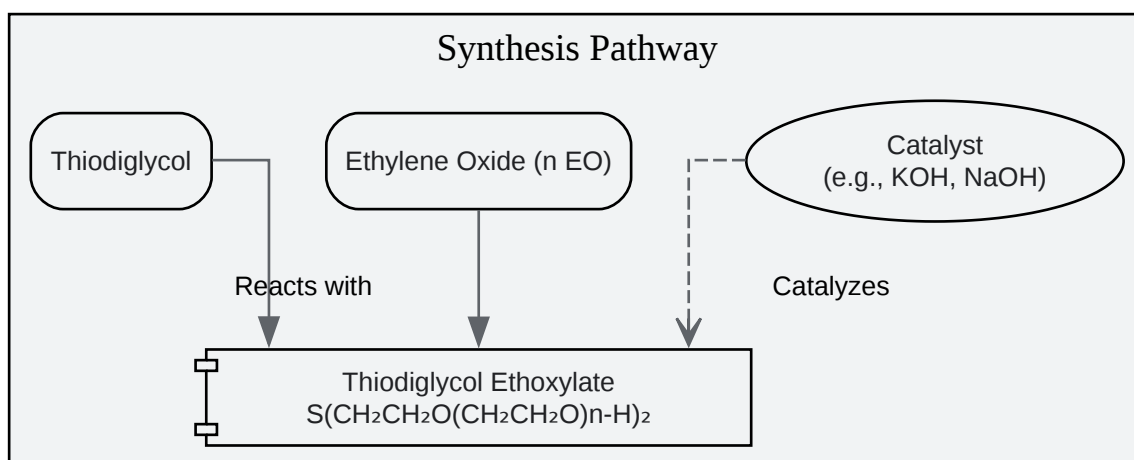
Thiodiglycol, chemically known as bis(2-hydroxyethyl)sulfide, is an organosulfur compound with the formula $S(CH_2CH_2OH)_2$.^[1] It is a colorless, water-miscible liquid that serves as a versatile building block in the synthesis of a wide array of chemicals, including dispersants, plasticizers, and dyes.^[1] The presence of two primary hydroxyl groups makes it an ideal candidate for chemical modification, particularly through ethoxylation.

The ethoxylation of thiodiglycol yields a class of non-ionic surfactants known as thiodiglycol ethoxylates. These amphiphilic molecules consist of a central, moderately hydrophobic thiodiglycol core and two hydrophilic polyethylene glycol (PEG) chains. The length of these PEG chains can be precisely controlled during synthesis, allowing for the fine-tuning of the molecule's physicochemical properties. This guide offers a comprehensive exploration of these properties, providing researchers, scientists, and drug development professionals with the technical insights necessary to harness the potential of these unique surfactants.

Synthesis of Thiodiglycol Ethoxylates

The synthesis of thiodiglycol ethoxylates is typically achieved through the reaction of thiodiglycol with ethylene oxide in the presence of a catalyst. Thiodiglycol itself is manufactured by the reaction of 2-chloroethanol with sodium sulfide.[1]

The subsequent ethoxylation process involves the ring-opening polymerization of ethylene oxide, which attaches to the hydroxyl groups of the thiodiglycol. The degree of ethoxylation (the number of ethylene oxide units added) is a critical parameter that dictates the final properties of the surfactant.



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Caption: Synthesis of Thiodiglycol Ethoxylates.

Core Physicochemical Properties

The balance between the hydrophobic thiodiglycol core and the hydrophilic ethoxy chains governs the surfactant's behavior in solution. This balance is often referred to as the hydrophilic-lipophilic balance (HLB), and it directly influences the properties detailed below.

Surface Activity and Critical Micelle Concentration (CMC)

Like all surfactants, thiodiglycol ethoxylates exhibit surface activity, meaning they preferentially adsorb at interfaces (e.g., air-water or oil-water), thereby reducing the surface tension or interfacial tension.

As the concentration of the surfactant in an aqueous solution increases, the surface tension decreases until it reaches a plateau. The concentration at which this occurs is known as the Critical Micelle Concentration (CMC).[2] Above the CMC, it becomes thermodynamically favorable for the surfactant molecules to aggregate into spherical structures called micelles, with their hydrophobic cores shielded from the water by a shell of hydrophilic heads.[3] The CMC is a fundamental characteristic that indicates the efficiency of a surfactant; a lower CMC value signifies that less surfactant is needed to saturate interfaces and form micelles.

The degree of ethoxylation has a profound impact on the CMC. Increasing the length of the hydrophilic ethylene oxide chains generally leads to an increase in the CMC. This is because a larger hydrophilic head group increases the molecule's overall water solubility, requiring a higher concentration for micellization to become favorable.

Caption: Formation of micelles above the CMC.

Table 1: Influence of Ethoxylation on Surfactant Properties (Illustrative Data)

Property	Low Degree of Ethoxylation (e.g., n=5)	High Degree of Ethoxylation (e.g., n=20)	Causality
Water Solubility	Limited / Dispersible	High	Longer PEG chains increase hydrogen bonding with water.
CMC	Lower	Higher	Increased hydrophilicity of the head group requires a higher concentration to drive aggregation.
Cloud Point	Lower	Higher	Greater hydration of the longer PEG chains requires more thermal energy to cause dehydration and phase separation.
HLB Value	Lower (more lipophilic)	Higher (more hydrophilic)	The ratio of the hydrophilic portion's mass to the total molecular mass increases.

Cloud Point

The cloud point is a characteristic temperature for non-ionic surfactants at which an aqueous solution of the surfactant begins to phase separate, leading to a cloudy appearance.[4] This phenomenon occurs because the hydrogen bonds between the water molecules and the hydrophilic ethoxy chains of the surfactant weaken as the temperature rises.[5] This dehydration leads to increased aggregation of the surfactant molecules and eventual phase separation.[5]

The cloud point is a critical parameter for formulation stability and performance, as it often correlates with optimal activity in applications like cleaning and emulsification.[5]

- **Effect of Ethoxylation:** The cloud point is directly proportional to the length of the polyethylene glycol chain. Surfactants with a higher degree of ethoxylation have higher cloud points because more thermal energy is required to dehydrate the larger hydrophilic head group.^[5]
- **Effect of Additives:** The cloud point is sensitive to the presence of other substances.^[6] Electrolytes, such as salts, typically lower the cloud point by competing for water molecules, which promotes surfactant dehydration.^[7] Conversely, certain water-soluble polymers or solvents can increase the cloud point.^[7]

Thermal Stability

The thermal stability of thiodiglycol ethoxylates is crucial for applications involving elevated temperatures. Generally, these compounds are stable under normal storage and use conditions.^[8] However, at very high temperatures, thermal decomposition can occur. The parent molecule, thiodiglycol, decomposes at 282°C at normal pressure.^{[1][9]} When heated to decomposition, it can emit toxic fumes of sulfur oxides.^[9]

Thermogravimetric analysis (TGA) is the standard method for evaluating thermal stability. For similar ethoxylated compounds, TGA typically reveals that significant weight loss begins at temperatures well above 100°C, indicating good stability for most applications.^[10] The ether linkages in the ethoxy chains and the carbon-sulfur bond are the most likely points of thermal degradation.

Experimental Methodologies

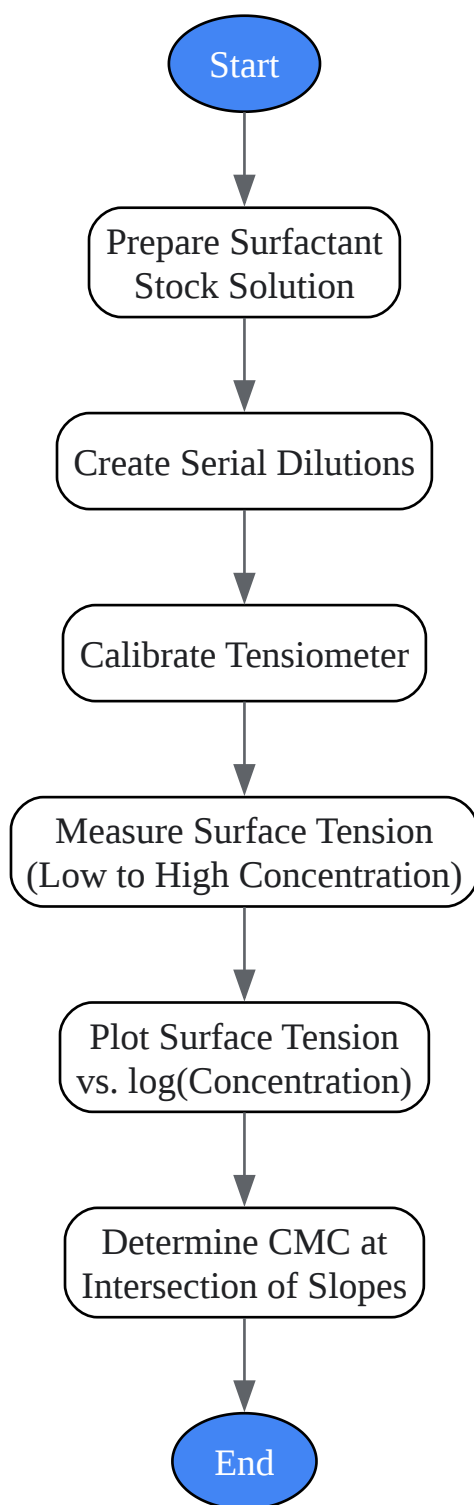
Protocol 1: Determination of Critical Micelle Concentration (CMC) via Surface Tensiometry

This protocol describes the use of a force tensiometer (e.g., using the Du Noüy ring or Wilhelmy plate method) to determine the CMC.

Methodology:

- **Preparation of Stock Solution:** Prepare a concentrated stock solution of the thiodiglycol ethoxylate in deionized water (e.g., 100x the expected CMC).

- Serial Dilutions: Prepare a series of dilutions from the stock solution, covering a wide concentration range both below and above the expected CMC.
- Instrument Calibration: Calibrate the tensiometer according to the manufacturer's instructions using a standard of known surface tension (e.g., deionized water).
- Measurement:
 - Begin with the most dilute solution.
 - Measure the surface tension of the solution at a constant, controlled temperature.
 - Ensure the ring or plate is thoroughly cleaned and dried between each measurement.
 - Proceed sequentially to measure the surface tension of each solution, moving from low to high concentration.
- Data Analysis:
 - Plot the measured surface tension (γ) as a function of the logarithm of the surfactant concentration ($\log C$).
 - The resulting plot will show two distinct linear regions. The first region exhibits a steep negative slope, and the second region is nearly horizontal.
 - The CMC is determined from the intersection point of the two extrapolated linear portions of the graph.



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Caption: Workflow for CMC determination.

Protocol 2: Determination of Cloud Point

This protocol describes a simple visual method for determining the cloud point of a surfactant solution.

Methodology:

- **Solution Preparation:** Prepare a solution of the thiodiglycol ethoxylate in deionized water at a specified concentration (e.g., 1% w/w).
- **Apparatus Setup:**
 - Place the solution in a clear test tube.
 - Insert a thermometer or temperature probe into the solution, ensuring the bulb is fully immersed but not touching the glass.
 - Place the test tube in a water bath equipped with a magnetic stirrer and a controlled heating element.
- **Heating and Observation:**
 - Begin slowly heating the water bath while gently stirring the sample solution. A heating rate of approximately 1°C per minute is recommended.
 - Carefully observe the solution for the first sign of turbidity or cloudiness.
 - The temperature at which the solution becomes cloudy is recorded as the cloud point.
- **Confirmation (Cooling):**
 - Remove the test tube from the heating bath and allow it to cool slowly.
 - Record the temperature at which the solution becomes clear again.
 - The cloud point is typically reported as the average of the temperatures recorded during heating and cooling.

Conclusion

Thiodiglycol ethoxylates represent a tunable class of non-ionic surfactants whose properties are dictated by the length of their hydrophilic polyethylene glycol chains. Key characteristics such as the critical micelle concentration and cloud point can be systematically adjusted by controlling the degree of ethoxylation, making them adaptable for a wide range of applications. Their robust thermal stability and predictable behavior in aqueous solutions position them as valuable tools for researchers in materials science, formulation chemistry, and drug development. A thorough understanding of these physicochemical properties, guided by the standardized experimental protocols outlined herein, is essential for their effective and innovative application.

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